

# In-Depth Technical Guide: De-O-methylacetovanillochromene (CAS Number: 67667-62-3)

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## Compound of Interest

Compound Name: *De-O-methylacetovanillochromene*

Cat. No.: *B014857*

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## Abstract

**De-O-methylacetovanillochromene**, with the CAS number 67667-62-3, is a polyketide-derived natural product. This technical guide provides a comprehensive overview of its chemical and physical properties, safety and handling information, and detailed experimental protocols for its isolation. While direct biological activity data for this specific compound is limited in publicly accessible literature, this document aims to serve as a foundational resource for researchers investigating its potential applications.

## Chemical and Physical Properties

**De-O-methylacetovanillochromene**, also known as 6-Acetyl-8-hydroxy-2,2-dimethyl-2H-chromene or 1-(8-Hydroxy-2,2-dimethyl-2H-chromen-6-yl)ethan-1-one, is a crystalline solid. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	67667-62-3	
Molecular Formula	C <sub>13</sub> H <sub>14</sub> O <sub>3</sub>	
Molecular Weight	218.25 g/mol	
Appearance	White crystals	[1]
Melting Point	147.3 - 148.9 °C	[1]
Boiling Point	Not determined	
Solubility	Soluble in methanol, ethyl acetate, and n-hexane (qualitative)	[1]

## Spectral Data

The structural elucidation of **De-O-methylacetovanillochromene** has been performed using various spectroscopic techniques, including UV-Vis, Infrared (IR), and Nuclear Magnetic Resonance (NMR) spectroscopy (<sup>1</sup>H-NMR, <sup>13</sup>C-NMR, HSQC, and HMBC), as well as mass spectrometry.[1][2] While the raw spectral data is not readily available in the public domain, the use of these techniques confirms the chemical structure. Predicted <sup>13</sup>C and <sup>1</sup>H NMR spectra are available in some databases.

## Safety and Handling

A comprehensive Safety Data Sheet (SDS) provides the following hazard information:

GHS Classification:

- Acute toxicity, Oral (Category 4), H302
- Skin irritation (Category 2), H315
- Eye irritation (Category 2A), H319
- Specific target organ toxicity - single exposure (Category 3), Respiratory system, H335

GHS Pictograms:

 alt text

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Experimental Protocols

### Isolation of De-O-methylacetovanillochromene from *Tithonia diversifolia*

The following protocol is based on the methodology described for the isolation of the compound from the stem of *Tithonia diversifolia*.<sup>[1]</sup>

#### 4.1.1. Extraction

- Air-dry and grind the stem material of *Tithonia diversifolia*.

- Macerate the ground material with methanol at room temperature.
- Filter the extract and concentrate it under reduced pressure to obtain a crude methanol extract.

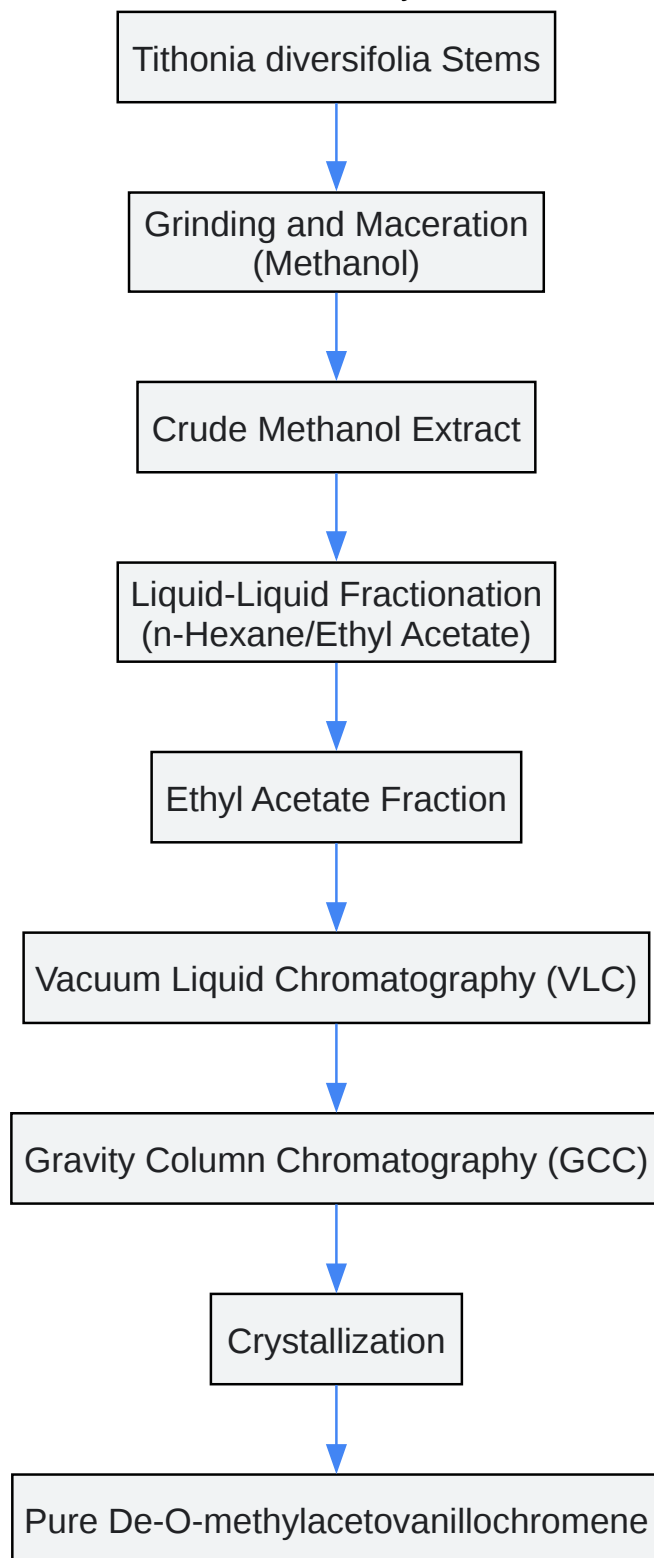
#### 4.1.2. Fractionation

- Perform liquid-liquid fractionation of the crude methanol extract.
- Sequentially partition the extract with n-hexane and then with ethyl acetate.
- Concentrate the ethyl acetate fraction to yield the crude ethyl acetate extract containing **De-O-methylacetovanillochromene**.

#### 4.1.3. Purification

- Subject the crude ethyl acetate extract to Vacuum Liquid Chromatography (VLC).
- Further purify the relevant fractions using Gravity Column Chromatography (GCC).
- Monitor the fractions by Thin Layer Chromatography (TLC) to identify those containing the target compound.
- Combine the pure fractions and crystallize to obtain white crystals of **De-O-methylacetovanillochromene**.

## Isolation Workflow for De-O-methylacetovanillochromene

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Caption: Isolation workflow from Tithonia diversifolia.

## Synthesis

A detailed, peer-reviewed synthesis protocol specifically for **De-O-methylacetovanillochromene** is not readily available in the current literature. However, a synthetic route for the closely related compound, 6-acetyl-2,2-dimethyl-8-methoxychromene, has been described. This methodology involves a multi-step process starting from creosol, proceeding through a coumarin intermediate, followed by a Grignard reaction, and subsequent oxidative transformations. Researchers may consider adapting this pathway for the synthesis of **De-O-methylacetovanillochromene**.

## Biological Activity

**De-O-methylacetovanillochromene** has been isolated from plant sources such as *Tithonia diversifolia* and *Centaurea solstitialis* L.. While extracts of *Tithonia diversifolia* have been reported to possess various biological activities including biofumigant, anti-viral, insecticidal, antidiabetic, and antioxidant properties, the specific contribution of **De-O-methylacetovanillochromene** to these effects has not been elucidated.<sup>[1]</sup> Further research is required to determine the pharmacological profile of this compound.

## Conclusion

**De-O-methylacetovanillochromene** is a natural product with well-defined chemical and physical properties. This guide provides essential information for its handling, isolation, and characterization. The lack of extensive biological activity data presents a clear opportunity for future research to explore its therapeutic potential. The provided experimental framework for isolation can serve as a starting point for obtaining the compound for such investigations.

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## References

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